

Application Notes and Protocols for MK-2 Dye in Photovoltaics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MK-2 Dye

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These application notes provide a comprehensive overview of the use of **MK-2 dye** in dye-sensitized solar cells (DSSCs), including its performance characteristics, detailed experimental protocols for device fabrication, and a summary of its key operational principles.

Introduction to MK-2 Dye

MK-2 is a metal-free organic dye developed by the National Institute of Advanced Industrial Science and Technology (AIST) and commercialized by Soken. It has garnered significant attention in the field of photovoltaics, particularly for its application in DSSCs, due to its high power conversion efficiency, short dyeing time, and freedom from rare metals. The molecular structure of MK-2 features a donor- π -acceptor (D- π -A) design, which facilitates efficient charge separation and injection into the semiconductor photoanode.

Performance of MK-2 in Dye-Sensitized Solar Cells

MK-2 has demonstrated high photovoltaic performance in DSSCs. The efficiency of a DSSC is determined by four key parameters: short-circuit current density (J_{sc}), open-circuit voltage (V_{oc}), fill factor (FF), and power conversion efficiency (PCE). The table below summarizes the performance of MK-2 based DSSCs under different electrolyte conditions.

Electrolyte Compositio n	J _{sc} (mA/cm ²)	V _{oc} (V)	FF	PCE (%)	Reference
0.6 M DMPIml, 0.1 M LiI, 0.2 M I ₂ , 0.5 M 4- tert- Butylpyridine in Acetonitrile	15.2	0.73	0.75	8.3	[1]
0.1 M LiI, 0.4 M I ₂ , 0.5 M 4- tert- Butylpyridine in 1-methyl-3- propylimidazo lium iodide	13.8	0.70	0.76	7.3	[1]
0.6 M 1,2- dimethyl-3-n- propylimidazo lium iodide, 0.1 M LiI, 0.2 M I ₂ , 0.5 M 4- tert- butylpyridine in acetonitrile	15.2	0.73	0.75	8.3	[1]
Ionic liquid- based electrolyte	13.9	0.73	0.75	7.6	

Experimental Protocols

This section provides a detailed protocol for the fabrication of a dye-sensitized solar cell using **MK-2 dye**.

Materials and Reagents

- Substrates: Fluorine-doped Tin Oxide (FTO) coated glass
- Photoanode: Titanium dioxide (TiO_2) paste (anatase)
- Sensitizer: **MK-2 dye**
- Dye Solution Solvent: A mixture of toluene and tetrahydrofuran (THF)
- Electrolyte: See table above for recommended compositions
- Counter Electrode: Platinized FTO glass
- Sealing Gasket: Thermoplastic polymer (e.g., Surlyn)
- Solvents: Ethanol, Acetonitrile, Isopropanol
- Cleaning Agents: Detergent, Deionized water

Protocol for DSSC Fabrication

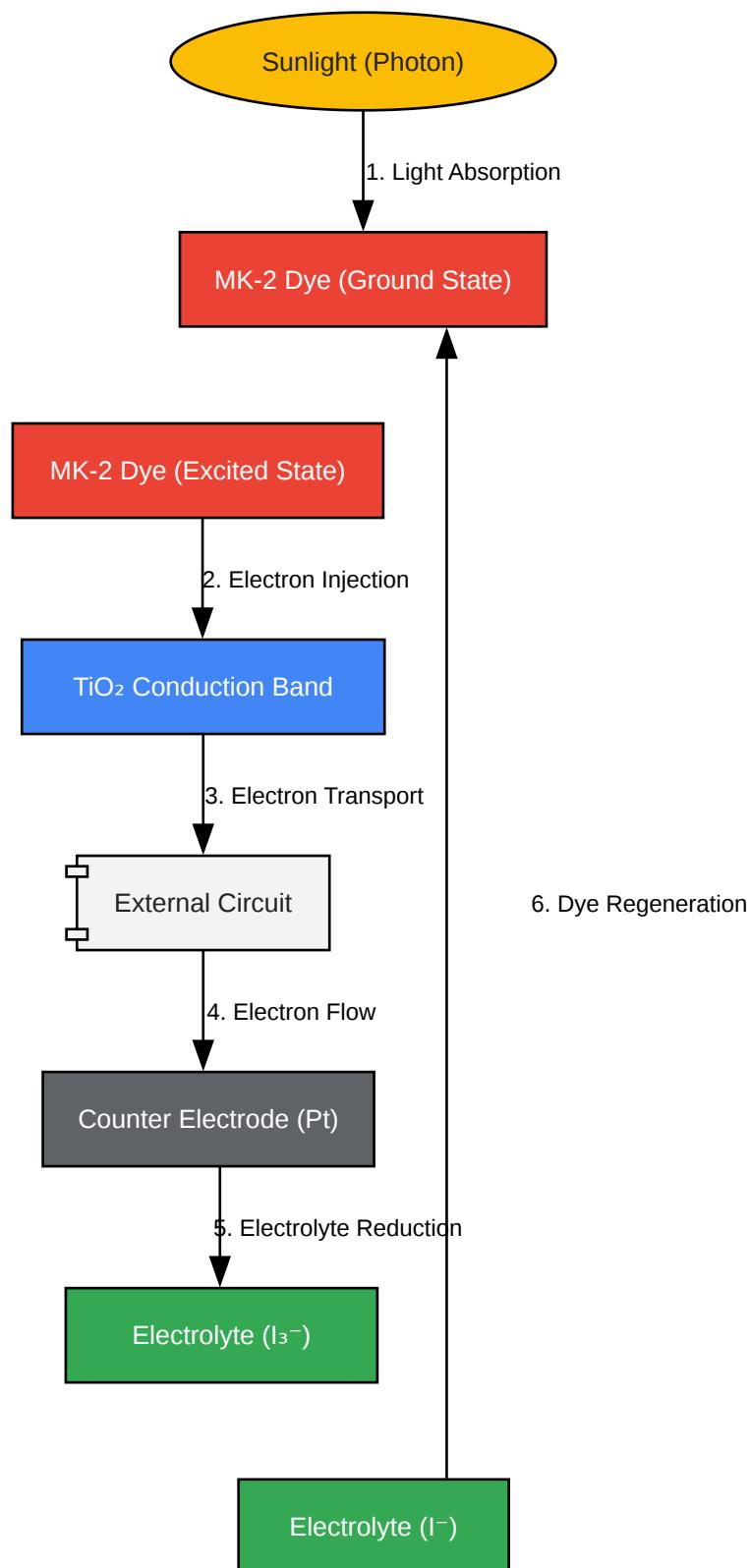
- FTO Glass Cleaning:
 1. Thoroughly clean the FTO glass substrates by sonicating in a detergent solution for 15 minutes.
 2. Rinse with deionized water and then with ethanol.
 3. Dry the substrates using a stream of nitrogen or in an oven.
- Photoanode Preparation (TiO_2 Film):
 1. Deposit a layer of TiO_2 paste onto the conductive side of a cleaned FTO glass substrate using the doctor-blade technique.
 2. Anneal the TiO_2 -coated FTO glass in a furnace at 450-500°C for 30 minutes to sinter the TiO_2 nanoparticles.

3. Allow the photoanode to cool down to room temperature.
- Photoanode Sensitization (**MK-2 Dye** Adsorption):
 1. Prepare a 0.4 mM solution of **MK-2 dye** in a suitable solvent mixture (e.g., toluene:THF = 4:1 v/v).
 2. Immerse the cooled TiO₂ photoanode into the **MK-2 dye** solution. A key feature of MK-2 is its short dyeing time. An immersion time of 60 minutes is often sufficient for adequate dye loading.
 3. After immersion, rinse the sensitized photoanode with the same solvent used for the dye solution to remove any non-adsorbed dye molecules.
 4. Dry the sensitized photoanode.
- Counter Electrode Preparation:
 1. Drill a small hole in another FTO glass substrate for electrolyte filling.
 2. Deposit a thin layer of platinum (e.g., from a chloroplatinic acid solution in isopropanol) onto the conductive side of the FTO glass.
 3. Heat the platinized FTO at 400°C for 15 minutes.
- DSSC Assembly:
 1. Place a thermoplastic gasket (e.g., Surlyn) around the TiO₂ film on the sensitized photoanode.
 2. Position the counter electrode on top of the photoanode, with the conductive sides facing each other.
 3. Seal the two electrodes together by heating the assembly on a hot plate while applying gentle pressure.
 4. Introduce the electrolyte into the cell through the pre-drilled hole in the counter electrode via vacuum backfilling.

5. Seal the hole with a small piece of thermoplastic and a coverslip.

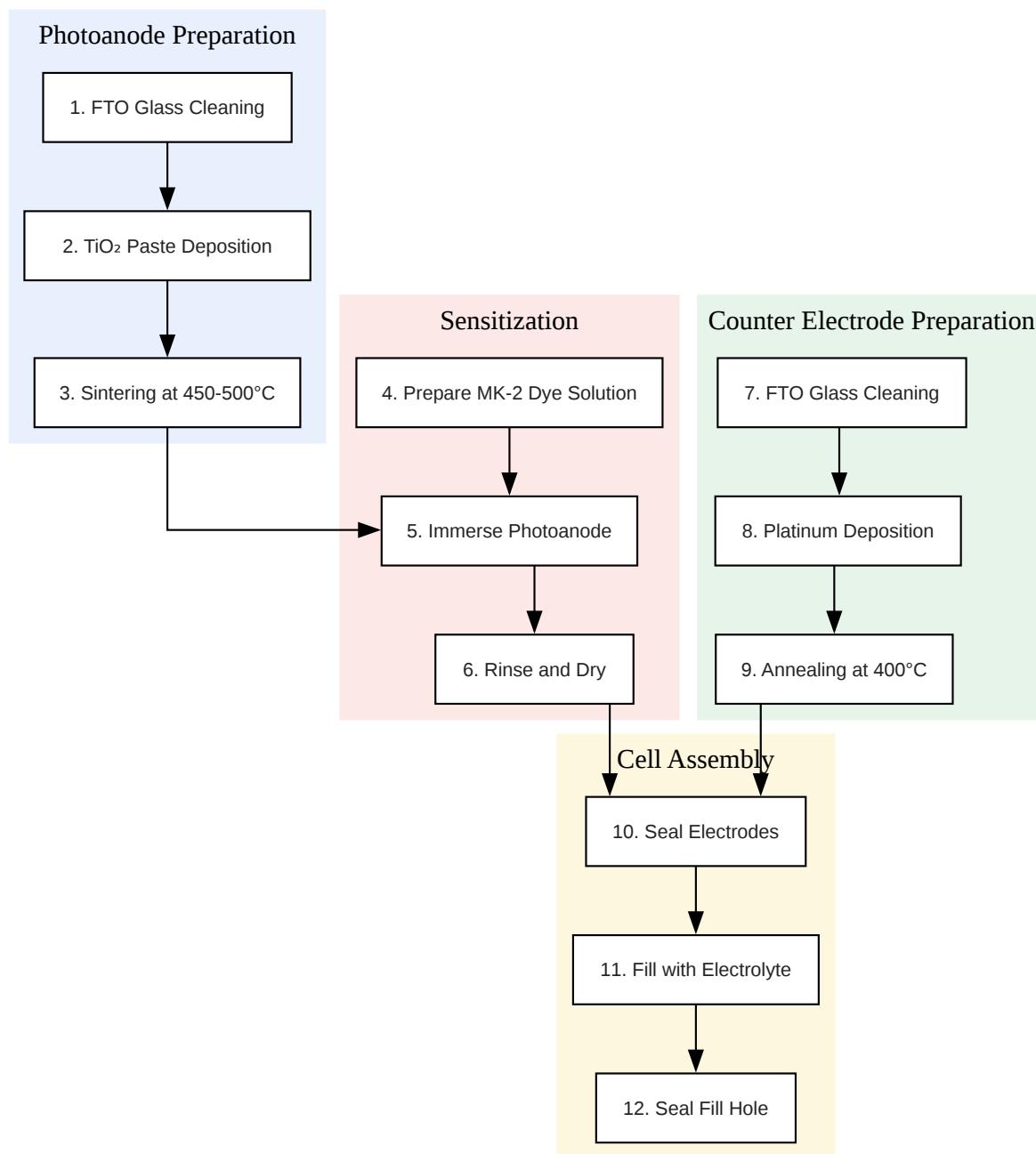
Visualizations

Working Principle of an MK-2 Dye-Sensitized Solar Cell

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Caption: Electron and charge transfer processes in an MK-2 DSSC.

Experimental Workflow for DSSC Fabrication



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References

- 1. www3.nd.edu [www3.nd.edu]
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